

Technical Support Center: MOTS-c Handling and Stability

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Compound of Interest

Compound Name: MOTS-c(Human) Acetate

Cat. No.: B15615933

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of reconstituted MOTS-c.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for reconstituting lyophilized MOTS-c?

A1: For most research applications, sterile bacteriostatic water (containing 0.9% benzyl alcohol) is recommended for reconstituting MOTS-c to prevent microbial contamination.^{[1][2]} Alternatively, sterile water or 0.1% acetic acid in sterile water can be used, with the latter being optimal for solubility in cell culture assays.^[2]

Q2: What is the recommended storage temperature for reconstituted MOTS-c?

A2: For short-term storage (up to 30 days), reconstituted MOTS-c should be stored in a refrigerator at 2°C to 8°C (35.6°F to 46.4°F).^{[1][3][4][5]} For long-term storage, it is recommended to aliquot the reconstituted peptide into single-use volumes and store them frozen at -20°C or lower.^{[3][6][7][8]}

Q3: How long does reconstituted MOTS-c remain stable?

A3: When stored at 2-8°C, MOTS-c has been shown to be relatively stable for up to 14 days with minimal degradation.[9] One study indicated stability for at least 30 days at 4°C.[3][10] However, for optimal potency, it is often recommended to use the reconstituted peptide within 7 to 30 days.[1][5] Stability decreases significantly at room temperature.[6]

Q4: Can I freeze and thaw my reconstituted MOTS-c multiple times?

A4: It is strongly advised to avoid repeated freeze-thaw cycles as this can lead to peptide degradation.[1][3][4][6][8] To prevent this, it is best practice to aliquot the reconstituted MOTS-c into smaller, single-use vials before freezing.[6][8]

Q5: What are the visual signs of MOTS-c degradation?

A5: Visual indicators of potential degradation include the appearance of cloudiness, precipitation, or a change in color (e.g., to yellow or brown) in the reconstituted solution.[2] If any of these are observed, the solution should be discarded.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Reduced or inconsistent experimental results.	Peptide degradation due to improper storage (temperature fluctuations, extended storage time).	<ul style="list-style-type: none"> - Ensure storage at 2-8°C for short-term use and -20°C for long-term storage. - Aliquot the peptide upon reconstitution to avoid freeze-thaw cycles.[6][8] - Use reconstituted MOTS-c within the recommended timeframe (ideally within 14-30 days if refrigerated).[3][5][9]
Inaccurate peptide concentration due to incomplete reconstitution.	<ul style="list-style-type: none"> - Gently swirl or roll the vial to dissolve the powder completely; avoid vigorous shaking to prevent foaming and aggregation.[1][5] - Allow the vial to sit for a few minutes to ensure full dissolution. 	
Contamination of the reconstituted peptide.	<ul style="list-style-type: none"> - Use sterile techniques during reconstitution, including wiping the vial stopper with 70% ethanol.[2][8] - Reconstitute in a sterile environment, such as a laminar flow hood.[2] 	
Solution appears cloudy or contains particulates after reconstitution.	Poor solubility in the chosen solvent.	<ul style="list-style-type: none"> - Consider using a solvent that enhances solubility, such as 0.1% acetic acid in sterile water.[2] - Gentle warming or brief sonication in an ice bath may aid dissolution, but be cautious as heat can degrade the peptide.[2]
Peptide aggregation.	<ul style="list-style-type: none"> - Avoid vigorous shaking during reconstitution.[1] - Ensure the pH of the solvent is appropriate; a slightly acidic 	

pH (4-6) can sometimes reduce aggregation.[7]

Foaming occurs during reconstitution.

Vigorous shaking or forceful injection of the solvent.

- Inject the solvent slowly down the side of the vial.[1][5] - Gently swirl or roll the vial instead of shaking.[1]

Data on MOTS-c Stability

The following table summarizes quantitative data from a stability study of reconstituted MOTS-c stored at refrigeration temperatures (1.6–3.3°C).[9]

Time Point	Change in Purity	Change in Volume
Baseline	99.276%	11.45 µL/mg
7 Days	+0.04%	-0.35%
14 Days	-0.15%	-4.24%
30 Days	-1.35%	-7.14%

Note: This data indicates that while MOTS-c is relatively stable for up to two weeks under refrigerated conditions, noticeable degradation occurs by the 30-day mark.

Experimental Protocols

Protocol for Reconstitution of Lyophilized MOTS-c

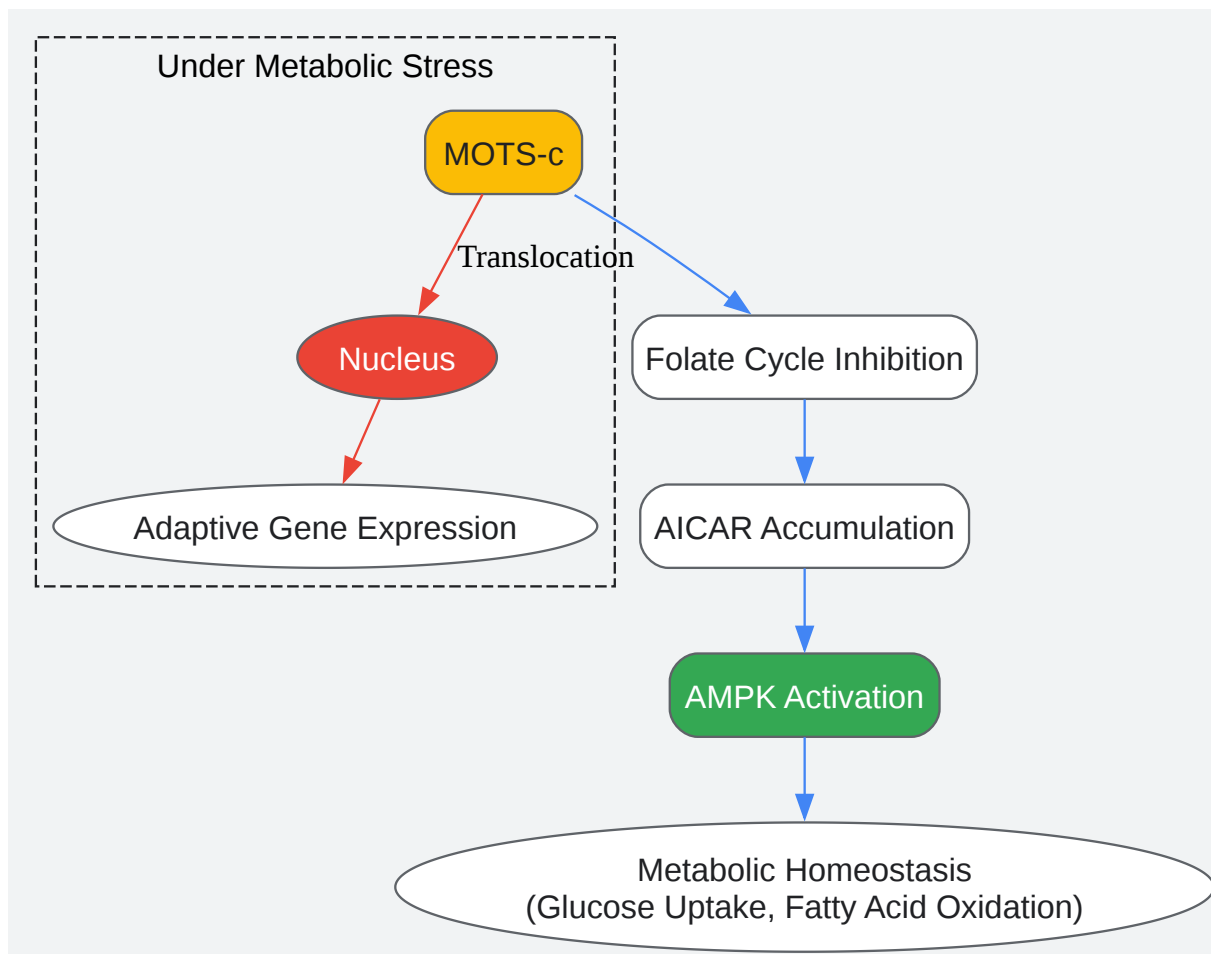
- Preparation: Before opening, allow the vial of lyophilized MOTS-c to come to room temperature to prevent condensation, which can introduce moisture and lead to hydrolysis. [6]
- Sterilization: Work in a sterile environment (e.g., a laminar flow hood). Wipe the rubber stopper of the MOTS-c vial and the solvent vial with a 70% ethanol swab and allow it to air dry.[2][8]

- **Solvent Addition:** Using a sterile syringe, draw up the desired volume of cold, sterile bacteriostatic water or other appropriate solvent.
- **Reconstitution:** Slowly inject the solvent down the inner wall of the MOTS-c vial to avoid foaming.[1]
- **Dissolution:** Gently swirl or roll the vial until all the powder is completely dissolved. Do not shake vigorously.[1][5] The solution should be clear and free of particulates.
- **Aliquoting and Storage:** If not for immediate use, it is highly recommended to aliquot the reconstituted solution into sterile, low-binding, single-use vials. For short-term use, store at 2-8°C. For long-term storage, store at -20°C.

Protocol for a Basic Stability Assessment of Reconstituted MOTS-c

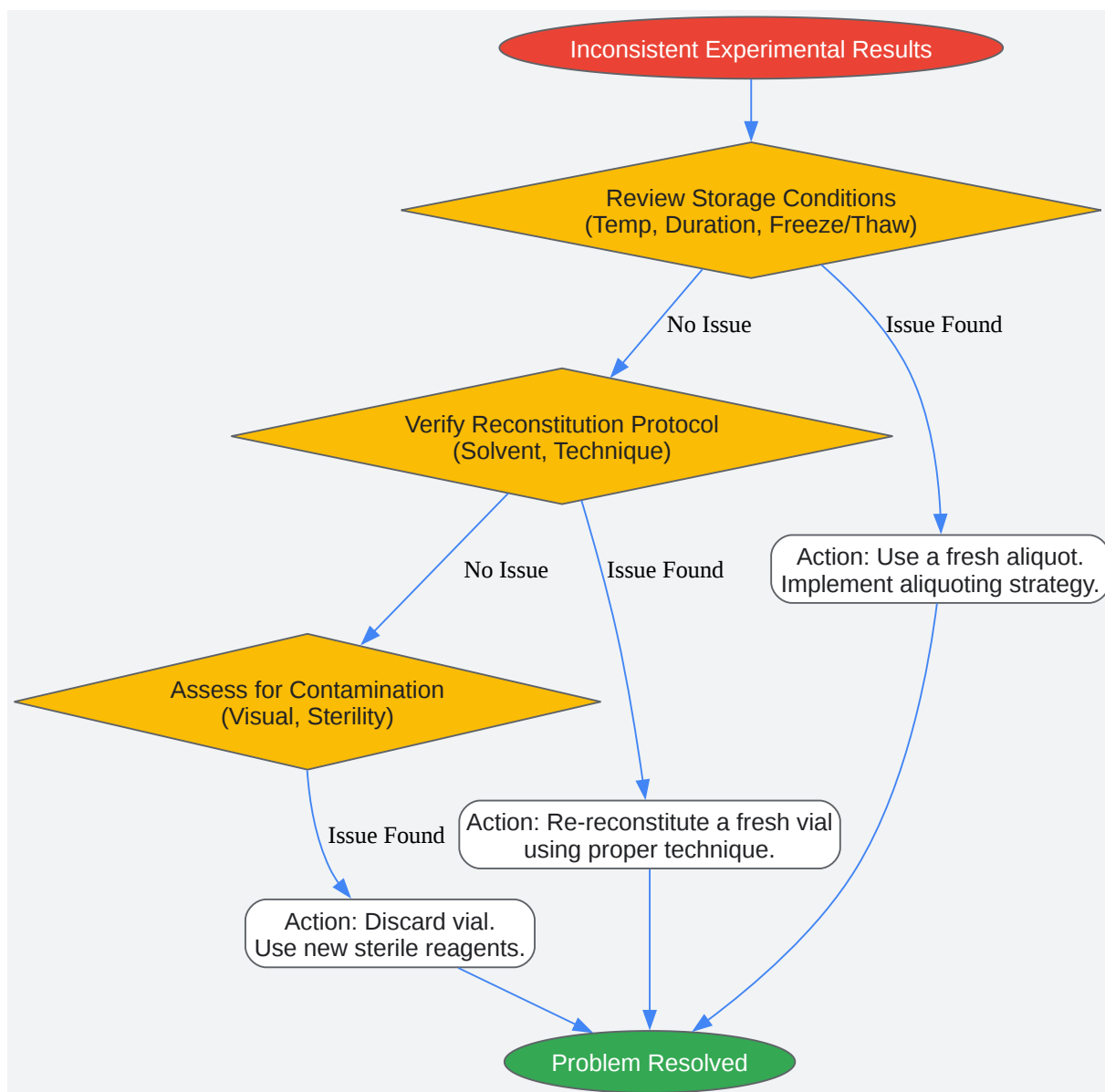
- **Reconstitution:** Reconstitute a vial of MOTS-c as per the protocol above to a known concentration (e.g., 1 mg/mL).
- **Initial Analysis (Time 0):** Immediately after reconstitution, take an aliquot for analysis by High-Performance Liquid Chromatography (HPLC) to determine the initial purity and concentration.
- **Storage:** Store the remaining reconstituted MOTS-c under the desired test condition (e.g., 4°C).
- **Time-Point Analysis:** At predetermined intervals (e.g., 7, 14, 30, and 60 days), remove an aliquot of the stored MOTS-c.
- **HPLC Analysis:** Analyze the aliquot by HPLC to determine the purity and concentration.
- **Data Comparison:** Compare the results from each time point to the initial analysis to quantify the extent of degradation over time.

Visualizations



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Caption: MOTS-c primary signaling pathway via AMPK activation.



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